

Head-to-head comparison of Ido1-IN-14 and navoximod in vitro

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Compound of Interest

Compound Name: Ido1-IN-14

Cat. No.: B15145173

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Head-to-Head In Vitro Comparison: Ido1-IN-14 vs. Navoximod

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive in vitro comparison of two prominent inhibitors of Indoleamine 2,3-dioxygenase 1 (IDO1): **Ido1-IN-14** and navoximod. The data presented herein is compiled from publicly available literature and supplier technical information to facilitate an objective evaluation of their respective biochemical and cellular activities.

Data Presentation

The following table summarizes the key in vitro performance indicators for **Ido1-IN-14** and navoximod.

Parameter	Ido1-IN-14	Navoximod (GDC-0919/NLG919)	Reference
Enzymatic IC50	396.9 nM	28 nM	[1]
Cellular EC50	3393 nM (HeLa cells)	70 nM	[1]
Mechanism of Action	Not specified	Non-competitive inhibitor of IDO1	[2]

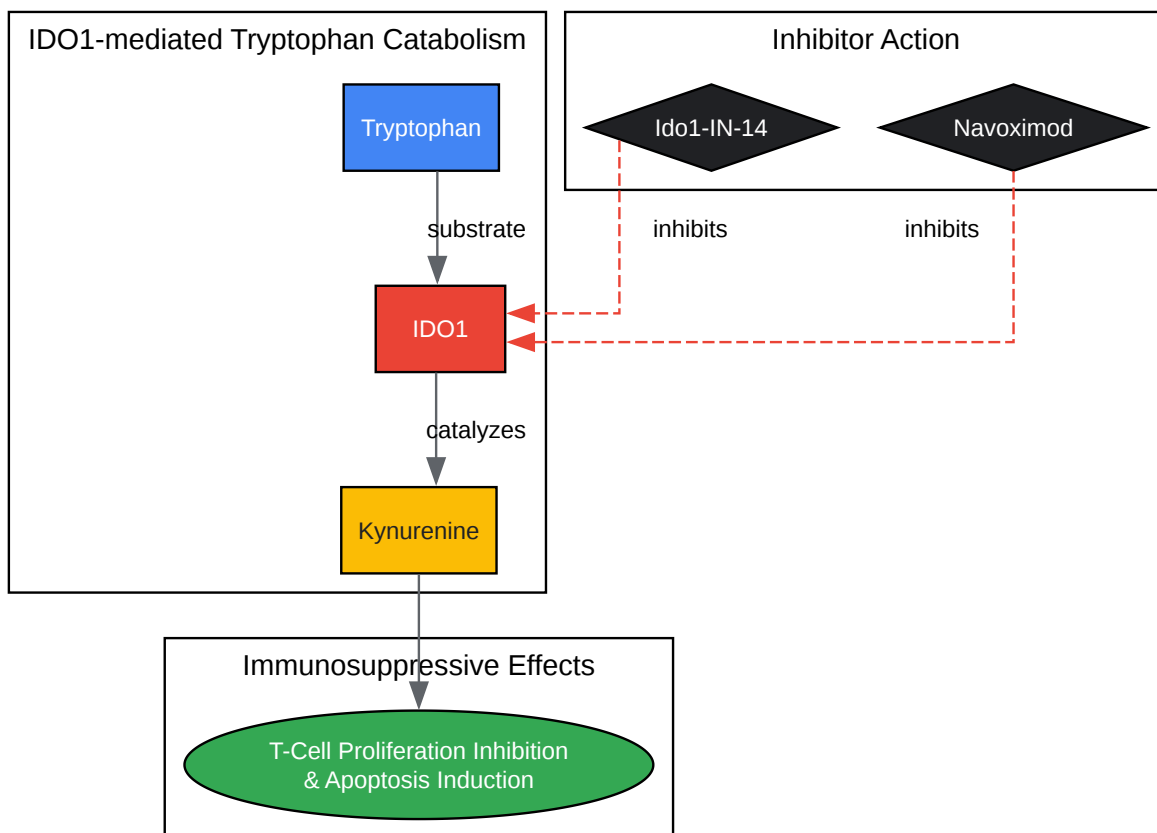
Signaling Pathway and Experimental Workflow

To visually represent the biological context and experimental procedures, the following diagrams have been generated using Graphviz.

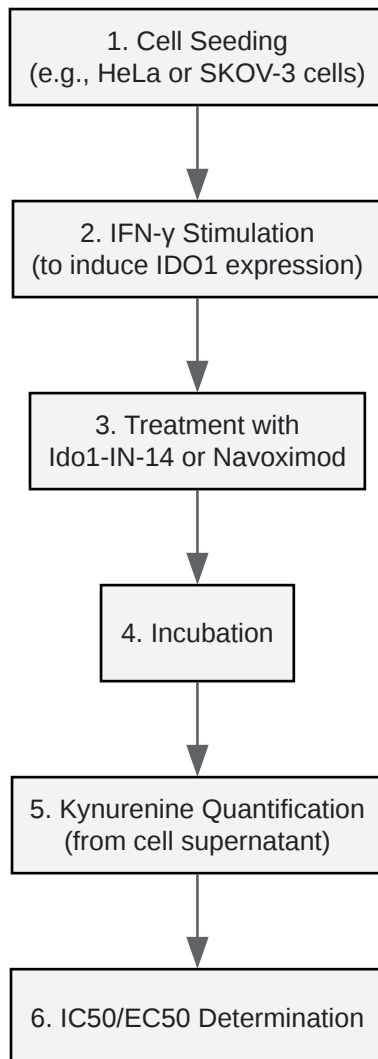
IDO1 Signaling Pathway

The metabolic pathway initiated by IDO1 and the mechanism of its inhibition are depicted below.

IDO1 Signaling Pathway and Inhibition



In Vitro IDO1 Inhibition Assay Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. Cell based functional assays for IDO1 inhibitor screening and characterization - PMC [pmc.ncbi.nlm.nih.gov]
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